

Proper Disposal of TAS4464: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	TAS4464	
Cat. No.:	B15615864	Get Quote

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive, step-by-step guide for the safe disposal of **TAS4464**, a potent and selective inhibitor of the NEDD8-activating enzyme (NAE). In the absence of a specific Safety Data Sheet (SDS) for **TAS4464**, these procedures are based on best practices for the disposal of hazardous research-grade chemical waste.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **TAS4464** with appropriate personal protective equipment (PPE). This includes, but is not limited to:

- Gloves: Chemically resistant gloves are mandatory.
- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat to protect from spills.
- Respiratory Protection: If there is a risk of generating dust or aerosols, a properly fitted respirator should be used.

All handling of **TAS4464**, especially during weighing and solution preparation, should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.





Step-by-Step Disposal Procedures

The disposal of **TAS4464** and any materials contaminated with it must be managed as hazardous chemical waste. Under no circumstances should **TAS4464** or its solutions be disposed of down the drain or in regular trash.

- · Waste Segregation and Collection:
 - Solid Waste: Collect unused or expired TAS4464 powder in its original container or a
 clearly labeled, sealed, and chemically compatible container. Any materials such as weigh
 boats, contaminated gloves, and pipette tips that have come into direct contact with solid
 TAS4464 should be collected in a designated, puncture-resistant container lined with a
 heavy-duty plastic bag.
 - Liquid Waste: Solutions containing TAS4464 must be collected in a designated, leakproof, and chemically resistant waste container with a secure screw-on cap. The container must be compatible with the solvent used to dissolve the TAS4464.
 - Contaminated Labware: Reusable glassware and equipment that have come into contact with TAS4464 should be decontaminated. The initial rinsate from cleaning this labware must be collected as hazardous liquid waste. Subsequent rinses with a suitable solvent should also be collected.
- Waste Container Labeling:
 - All waste containers must be clearly and accurately labeled. The label should include:
 - The words "Hazardous Waste."
 - The full chemical name: "TAS4464."
 - The approximate concentration and volume of the waste.
 - The solvent(s) used in the liquid waste.
 - The date the waste was first added to the container.
 - The name and contact information of the generating researcher or lab.



- Avoid using chemical formulas or abbreviations.
- Waste Storage:
 - Store all TAS4464 waste containers in a designated and secure satellite accumulation area within the laboratory.
 - This area should be well-ventilated and away from general laboratory traffic.
 - Ensure that the waste is stored separately from incompatible chemicals to prevent any adverse reactions.
- Disposal of Empty Containers:
 - The original container of TAS4464, once emptied, must also be treated as hazardous waste.
 - The container should be triple-rinsed with a suitable solvent. The rinsate from all three rinses must be collected and disposed of as hazardous liquid waste.
 - After triple-rinsing and allowing the container to air dry in a fume hood, deface or remove the original label. The container can then be disposed of according to your institution's guidelines for clean glass or plastic.
- Arranging for Final Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
 - Follow all institutional procedures for waste manifest and pickup.

Quantitative Data Summary

While specific quantitative data for **TAS4464** disposal is not available, the following table summarizes key handling and storage information based on available product information.[1][2]

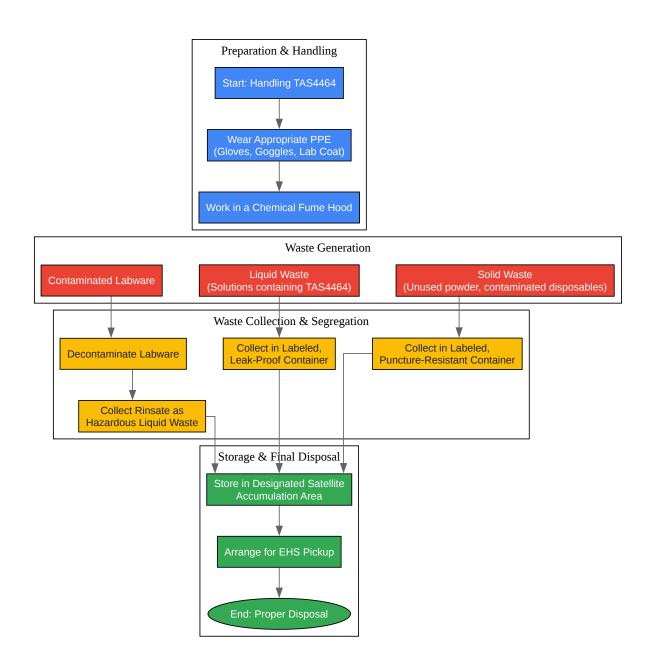


Parameter	Value	Source
Chemical Formula	C21H23FN6O6S	[3]
Molecular Weight	506.51 g/mol	[3]
Storage (Short Term)	0 - 4 °C (days to weeks)	[3]
Storage (Long Term)	-20 °C (months to years)	[3]
Solubility in DMSO	100 mg/mL (197.42 mM)	[1]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **TAS4464**.





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References

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